

# An In-depth Technical Guide to the Thermochemical Data of 3-Methylpentanoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methylpentanoic acid

Cat. No.: B089800

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physical and thermochemical data for **3-Methylpentanoic acid**. Due to the limited availability of publicly accessible experimental thermochemical data for this specific compound, this document also details the established experimental protocols for determining key thermochemical properties, offering a framework for the acquisition and understanding of such data.

## Physicochemical Properties of 3-Methylpentanoic Acid

**3-Methylpentanoic acid**, also known as 3-methylvaleric acid, is a branched-chain carboxylic acid.<sup>[1]</sup> A summary of its key physicochemical properties is presented in Table 1.

| Property          | Value  | Source    |
|-------------------|--|-----------|
| Molecular Formula | C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>                | [1][2][3] |
| Molecular Weight  | 116.16 g/mol   | [1]       |
| CAS Number        | 105-43-1   |           |
| Boiling Point     | 196-198 °C (at 760 mmHg)                                     | [1][3]    |
| Melting Point     | -41 °C   | [3]       |
| Density           | 0.93 g/mL at 25 °C   |           |
| Refractive Index  | 1.416 (at 20 °C)   | [3]       |
| Solubility        | Limited solubility in water,<br>soluble in organic solvents. | [2]       |

## Thermochemical Data

While specific experimental values for the enthalpy of formation, entropy, and heat capacity of **3-Methylpentanoic acid** are not readily available in public databases, Table 2 outlines the key thermochemical parameters that are essential for a comprehensive thermal characterization of the compound. The subsequent sections detail the standard experimental methodologies for determining these values.

| Thermochemical Parameter                | Symbol                 | Description   |
|---|------------------------|---|
| Standard Enthalpy of Formation (liquid) | $\Delta H_f^\circ(l)$  | The change in enthalpy when one mole of the compound in its liquid state is formed from its constituent elements in their standard states.  |
| Standard Enthalpy of Vaporization       | $\Delta H_{vap}^\circ$ | The enthalpy change required to transform one mole of the liquid into a gas at a given pressure.  |
| Standard Enthalpy of Formation (gas)    | $\Delta H_f^\circ(g)$  | The change in enthalpy when one mole of the compound in its gaseous state is formed from its constituent elements in their standard states. |
| Standard Molar Entropy (liquid)         | $S^\circ(l)$           | The entropy content of one mole of the liquid under standard conditions.  |
| Molar Heat Capacity (liquid)            | $C_{p,m}(l)$           | The amount of heat that must be added to one mole of the liquid to raise its temperature by one degree Celsius at constant pressure.        |

## Experimental Protocols for Thermochemical Data Determination

### Determination of the Standard Enthalpy of Formation via Bomb Calorimetry

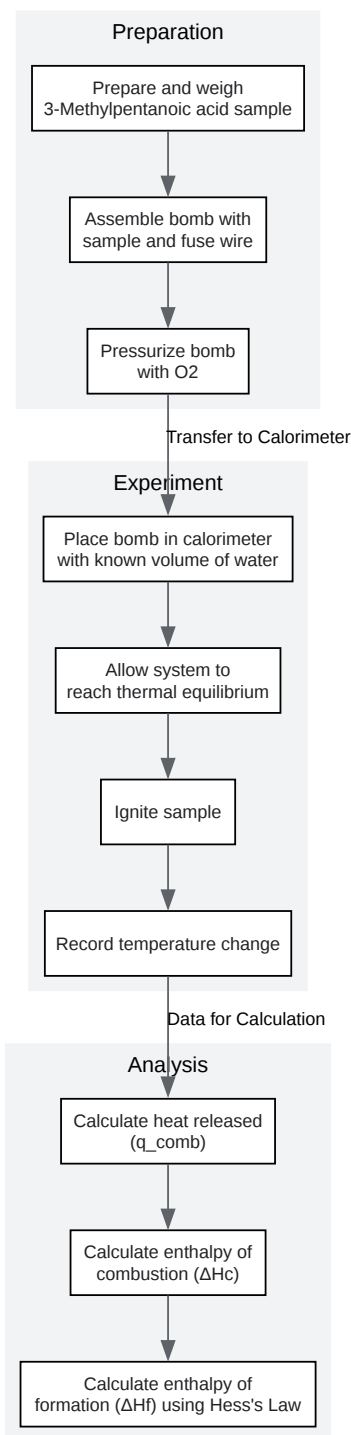
The standard enthalpy of combustion is determined experimentally using a bomb calorimeter. [4][5] The standard enthalpy of formation can then be calculated from the enthalpy of

combustion using Hess's Law.

#### Experimental Protocol:

- **Sample Preparation:** A precise mass (typically around 1 gram) of **3-Methylpentanoic acid** is placed in a sample crucible.<sup>[4]</sup> A fuse wire of known length and combustion energy is attached to the electrodes of the calorimeter's bomb, with the wire in contact with the sample.
- **Bomb Assembly:** A small, known amount of water is added to the bottom of the bomb to ensure that the water formed during combustion is in its liquid state. The bomb is then sealed and pressurized with pure oxygen to approximately 25-30 atm.<sup>[6][7]</sup>
- **Calorimeter Setup:** The sealed bomb is placed in a calorimeter bucket containing a precisely measured volume of water. The entire assembly is housed in an insulating jacket to minimize heat exchange with the surroundings. A stirrer ensures a uniform temperature distribution in the water, and a high-precision thermometer records the temperature.
- **Combustion:** The temperature of the water is monitored until a steady rate of change is observed. The sample is then ignited by passing an electric current through the fuse wire.<sup>[8]</sup>
- **Data Acquisition:** The temperature of the water is recorded at regular intervals before, during, and after combustion until a steady temperature is reached again. The temperature rise is used to calculate the heat released during the combustion.
- **Calibration:** The heat capacity of the calorimeter system is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid, under the same conditions.<sup>[4][8]</sup>

## Workflow for Bomb Calorimetry

[Click to download full resolution via product page](#)

## Bomb Calorimetry Experimental Workflow

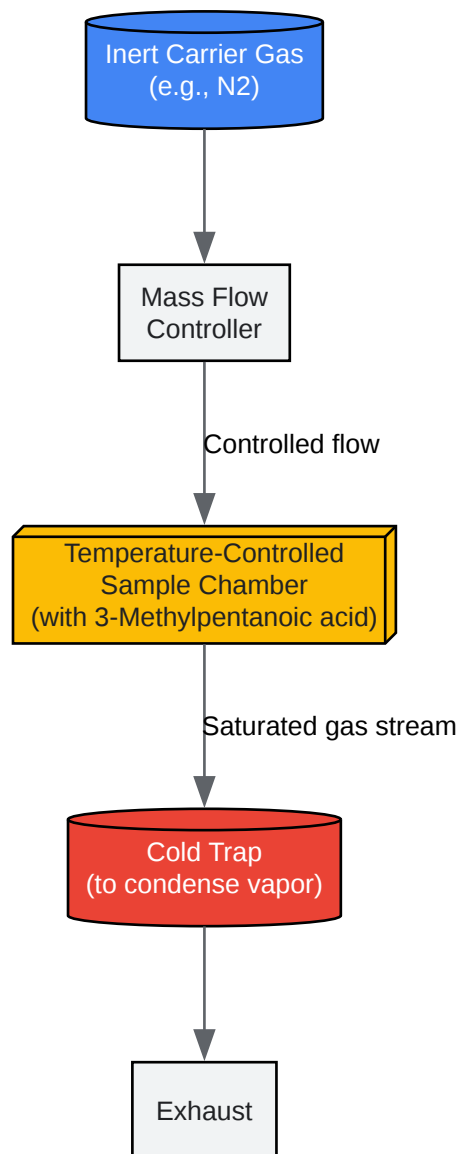
## Determination of the Enthalpy of Vaporization via the Transpiration Method

The transpiration method is a technique used to measure the vapor pressure of a substance at different temperatures, from which the enthalpy of vaporization can be calculated using the Clausius-Clapeyron equation.

### Experimental Protocol:

- **Apparatus Setup:** The apparatus consists of a temperature-controlled sample chamber, a carrier gas supply with a precise flow controller, and a system for trapping the vaporized sample.
- **Sample Loading:** A known mass of **3-Methylpentanoic acid** is placed in the sample chamber, which is maintained at a constant temperature.
- **Vapor Transport:** An inert carrier gas (e.g., nitrogen) is passed over the sample at a slow, constant flow rate.<sup>[9]</sup> The gas becomes saturated with the vapor of the substance.
- **Vapor Trapping:** The gas stream exiting the sample chamber is passed through a cold trap or an absorption tube where the vaporized sample is condensed and collected.
- **Mass Determination:** The mass of the condensed sample is determined by weighing the trap before and after the experiment.
- **Data Collection:** The experiment is repeated at several different temperatures, and the corresponding vapor pressures are calculated from the amount of substance transported and the volume of the carrier gas.
- **Calculation:** The enthalpy of vaporization is determined from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature.

## Transpiration Method Apparatus

[Click to download full resolution via product page](#)

## Transpiration Method Experimental Setup

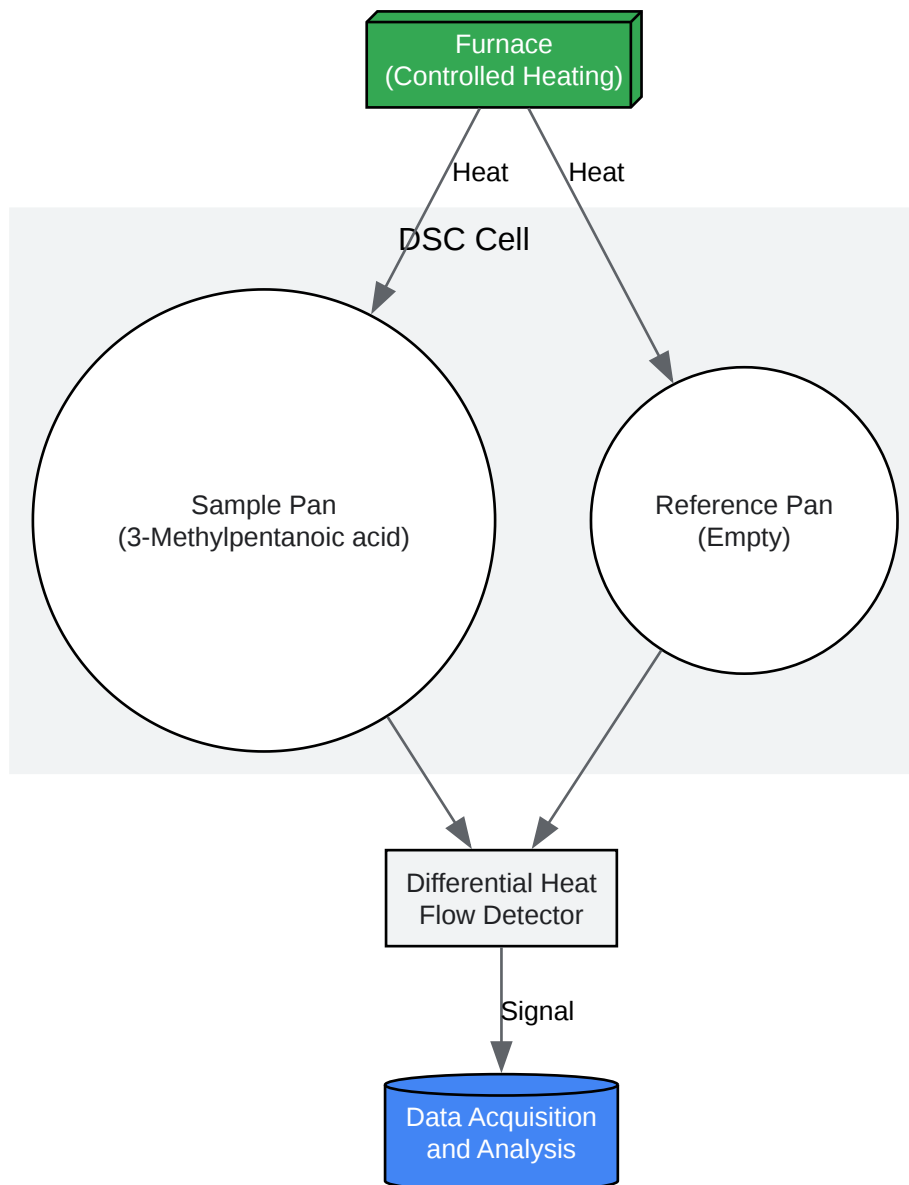
## Determination of Heat Capacity via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a technique used to measure the difference in heat flow between a sample and a reference as a function of temperature.<sup>[10]</sup> This allows for the determination of the heat capacity of the substance.

#### Experimental Protocol:

- **Sample Preparation:** A small, accurately weighed sample of **3-Methylpentanoic acid** is hermetically sealed in a sample pan. An empty, sealed pan is used as a reference.
- **DSC Measurement:** The sample and reference pans are placed in the DSC cell. The instrument is programmed to heat the cell at a constant rate over the desired temperature range.
- **Data Acquisition:** The DSC instrument measures the differential heat flow required to maintain the sample and reference at the same temperature.
- **Baseline Correction:** A baseline scan is performed with two empty pans to account for any instrumental asymmetry.
- **Standard Calibration:** A standard material with a known heat capacity (e.g., sapphire) is run under the same conditions to calibrate the instrument.
- **Calculation:** The heat capacity of the sample is calculated by comparing the heat flow to the sample with the heat flow to the standard at a given temperature, after correcting for the baseline.

## Principle of DSC Measurement



[Click to download full resolution via product page](#)

## Differential Scanning Calorimetry Principle

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Methylpentanoic acid | C<sub>6</sub>H<sub>12</sub>O<sub>2</sub> | CID 7755 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 105-43-1: 3-Methylpentanoic acid | CymitQuimica [cymitquimica.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. ivypanda.com [ivypanda.com]
- 5. nsuworks.nova.edu [nsuworks.nova.edu]
- 6. personal.utdallas.edu [personal.utdallas.edu]
- 7. m.youtube.com [m.youtube.com]
- 8. csuci.edu [csuci.edu]
- 9. scholarworks.wmich.edu [scholarworks.wmich.edu]
- 10. Differential scanning calorimetry - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermochemical Data of 3-Methylpentanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089800#thermochemical-data-for-3-methylpentanoic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)